

Synthesis of PROTACs using 8-Azido-1-octanamine HCl linker

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Compound of Interest

Compound Name: 8-Azido-1-octanamine HCl

CAS No.: 1392515-98-8

Cat. No.: B2807159

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Application Note: Modular PROTAC Assembly via **8-Azido-1-octanamine HCl**

Strategic Rationale: Why 8-Azido-1-octanamine?

In the design of Proteolysis Targeting Chimeras (PROTACs), the linker is not merely a bridge; it is a thermodynamic governor of the ternary complex (POI-PROTAC-E3 Ligase). While Polyethylene Glycol (PEG) linkers are ubiquitous for their solubility, they often suffer from high polar surface area (PSA), limiting cell permeability.

8-Azido-1-octanamine HCl offers a distinct pharmacological advantage:

- **Hydrophobic Tuning:** The 8-carbon alkyl chain increases lipophilicity (), often enhancing passive membrane permeability compared to equipotent PEG analogs.
- **Spatial Geometry:** The semi-rigid nature of the alkyl chain restricts the conformational entropy cost upon binding, potentially stabilizing the ternary complex more effectively than "floppy" PEG chains.

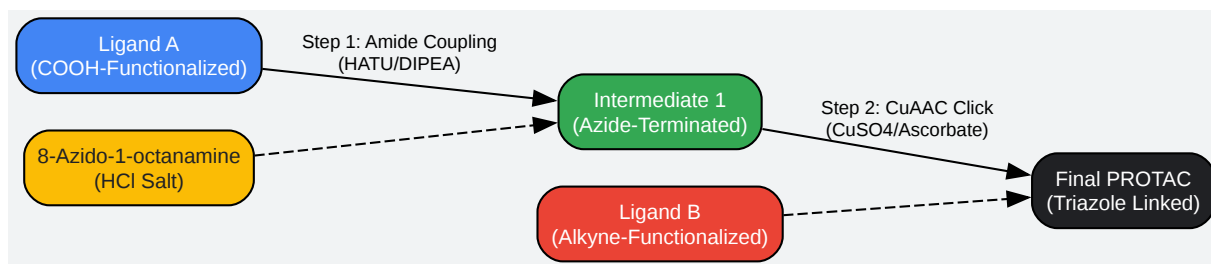
- Modular "Click" Utility: The terminal azide () enables late-stage functionalization via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), allowing researchers to screen libraries of E3 ligase ligands against a single Warhead-Linker intermediate.

Retrosynthetic Logic & Workflow

The most robust synthetic route prioritizes the formation of the amide bond first, followed by the click reaction.

- Step 1 (Amide Coupling): The amine terminus of the linker is coupled to a carboxylic acid-functionalized Warhead (or E3 ligand). The azide remains inert under standard amide coupling conditions.
- Step 2 (CuAAC): The resulting Azide-Intermediate is "clicked" to an alkyne-functionalized partner.

Figure 1: Modular Assembly Strategy



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Caption: Modular assembly workflow prioritizing amide coupling prior to triazole formation to maximize intermediate stability.

Detailed Experimental Protocols

Phase A: Functionalization of the Carboxylate Ligand

Objective: To attach the linker to Ligand A (e.g., VHL ligand or Warhead) via an amide bond.

Critical Consideration: The linker is supplied as an HCl salt. Failure to neutralize this salt will result in poor coupling efficiency as the amine will remain protonated (

) and non-nucleophilic.

Reagents:

- Ligand A-COOH (1.0 equiv)
- **8-Azido-1-octanamine HCl** (1.2 equiv)
- HATU (1.2 equiv)[[1](#)]
- DIPEA (N,N-Diisopropylethylamine) (3.5 - 4.0 equiv)
- Solvent: Anhydrous DMF or DMSO

Protocol:

- Activation: In a dry vial, dissolve Ligand A-COOH (100 mg scale typical) in anhydrous DMF (concentration ~0.1 M).
- Add HATU (1.2 equiv) and DIPEA (2.0 equiv). Stir at Room Temperature (RT) for 5 minutes. The solution should turn slightly yellow.
- Linker Addition: In a separate vial, dissolve **8-Azido-1-octanamine HCl** in a minimum amount of DMF. Add DIPEA (1.5 - 2.0 equiv) to this linker solution to neutralize the HCl salt.
- Transfer the neutralized linker solution dropwise to the activated Ligand A mixture.
- Reaction: Stir at RT for 2–4 hours. Monitor via LC-MS (Target mass: Ligand-Linker + H⁺).
- Workup: Dilute with Ethyl Acetate. Wash with 5% LiCl (aq) x3 (to remove DMF), saturated NaHCO₃, and Brine. Dry over Na₂SO₄ and concentrate.
- Purification: Flash chromatography (DCM/MeOH gradient). The azide intermediate is generally stable on silica.

Phase B: The "Click" Reaction (CuAAC)

Objective: To conjugate the Azide-Intermediate with Alkyne-Ligand B.

Critical Consideration: The 8-carbon alkyl chain is hydrophobic.^[2] Standard aqueous click conditions may cause precipitation. A co-solvent system (DMSO/Water or tBuOH/Water) is mandatory.

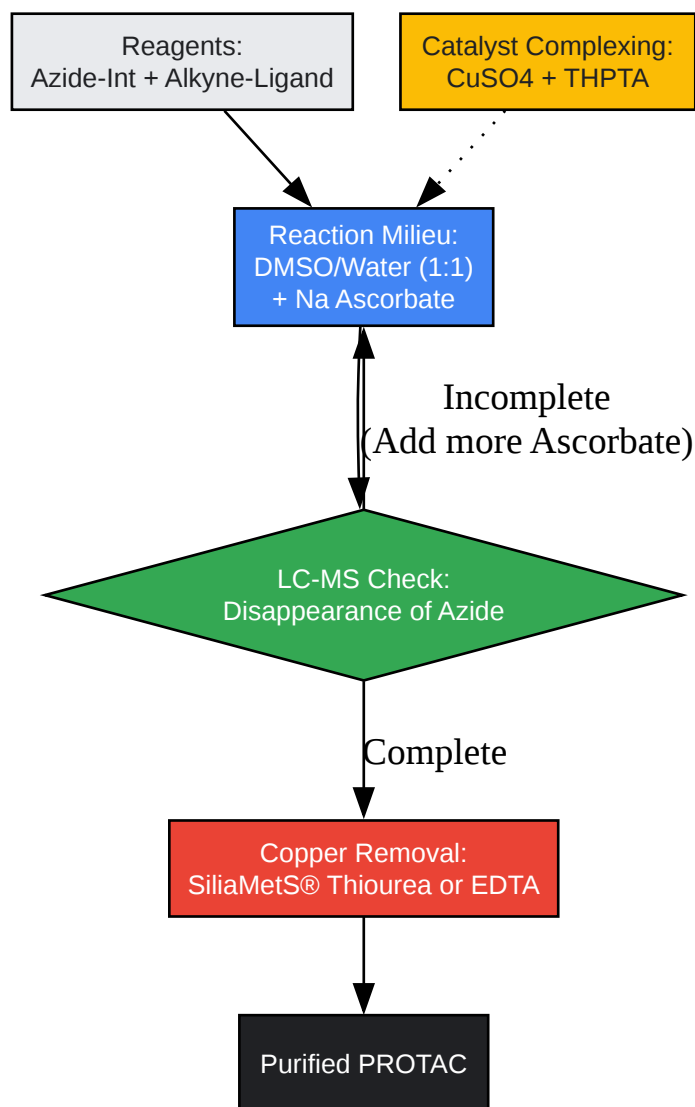
Reagents:

- Azide-Intermediate (from Phase A) (1.0 equiv)
- Alkyne-Ligand B (1.0 equiv)
- CuSO_4 ^{[3][4][5][6]}·5H₂O (0.1 equiv)
- Sodium Ascorbate (0.5 equiv)
- THPTA Ligand (0.5 equiv) - Crucial for protecting the protein and accelerating the reaction.

Protocol:

- Setup: Dissolve Azide-Intermediate and Alkyne-Ligand B in DMSO (or tBuOH).
- Catalyst Prep: In a separate tube, mix CuSO_4 (dissolved in water) and THPTA (dissolved in water) in a 1:5 molar ratio. Incubate for 5 minutes to form the complex.
- Mixture: Add the Cu-THPTA complex to the reaction vial. Dilute with water/buffer so the final solvent ratio is approximately 1:1 DMSO:Water (or until just before precipitation occurs).
- Initiation: Add Sodium Ascorbate (freshly prepared in water).
- Incubation: Flush the headspace with Nitrogen/Argon (Oxygen oxidizes Cu(I) to inactive Cu(II)). Cap and stir at RT for 1–16 hours.
- Termination: Monitor by LC-MS.

Figure 2: CuAAC Reaction Pathway & QC



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Caption: Step-by-step execution of the CuAAC reaction with integrated quality control checkpoints.

QC & Purification: The Copper Problem

Copper cytotoxicity can confound biological assays. Simple extraction is often insufficient to remove trace copper.

Recommended Scavenging Protocol:

- Resin Scavenging: Add SiliaMetS® Thiourea or similar scavenger resin (4 equiv relative to copper) to the crude reaction mixture.
- Stir for 4 hours at RT.
- Filter through a fritted funnel.
- Alternative (Liquid-Liquid): If resin is unavailable, wash the organic layer (Ethyl Acetate) with 0.5M EDTA (pH 8.0) three times. The aqueous layer will turn blue (Cu-EDTA complex).[7]

Troubleshooting Guide

Observation	Probable Cause	Corrective Action
No Reaction (Amide Step)	Protonated Amine	Ensure DIPEA is added to the linker before mixing with the activated ester. Total base should be ~3-4 equiv.
Precipitation (Click Step)	Hydrophobic Linker	The C8 chain decreases water solubility. Increase DMSO or THF content in the solvent mixture.
Reaction Stalls (Click Step)	Oxygen Poisoning	Cu(I) oxidized to Cu(II). Degas solvents and add an additional 0.5 equiv of Sodium Ascorbate.
Blue Product	Residual Copper	Product is contaminated.[7] Perform EDTA wash or use Thiourea resin. Do not proceed to bio-assay.

References

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